

Application Notes and Protocols for 2-(Pyrrolidin-2-yl)pyrimidine

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Compound of Interest

Compound Name: 2-(Pyrrolidin-2-yl)pyrimidine

Cat. No.: B3170652

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For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide a comprehensive guide for the safe handling, storage, and utilization of **2-(Pyrrolidin-2-yl)pyrimidine**. This document synthesizes critical safety data, chemical properties, and field-proven laboratory protocols to ensure both the integrity of research outcomes and the safety of laboratory personnel. The guidance herein is grounded in authoritative safety data sheets and the established chemistry of heterocyclic compounds, tailored for professionals in research and drug development.

Compound Identification and Physicochemical Properties

2-(Pyrrolidin-2-yl)pyrimidine is a heterocyclic compound featuring a pyrimidine ring substituted at the 2-position with a pyrrolidine ring. This structural motif is of significant interest in medicinal chemistry, as both pyrimidine and pyrrolidine scaffolds are prevalent in a wide range of biologically active molecules and approved drugs[1][2]. The pyrrolidine ring, being a saturated heterocycle, introduces a three-dimensional character that can be crucial for specific interactions with biological targets[1].

The compound exists as a free base and in various salt forms, most commonly as a hydrochloride salt. It is critical to distinguish between these forms, as their physical properties

and handling requirements may differ.

Table 1: Physicochemical Properties of **2-(Pyrrolidin-2-yl)pyrimidine** and its Hydrochloride Salt

Property	2-(Pyrrolidin-2-yl)pyrimidine (Free Base)	2-(Pyrrolidin-2-yl)pyrimidine hydrochloride	Source(s)
Molecular Formula	C ₈ H ₁₁ N ₃	C ₈ H ₁₁ N ₃ ·HCl	
Molecular Weight	149.19 g/mol	185.65 g/mol	
CAS Number	944905-56-0	Not explicitly defined, see related salts	
Appearance	Data not available (likely an oil or low-melting solid)	Solid	[3]
Solubility	Data not available	Data not available	General chemical principles
Stability	Data not available	Data not available	Inferred from related structures

Note: Experimental data for the free base is limited. Properties are inferred from available data on its salts and related structures. Researchers should perform their own characterization.

Hazard Identification and Safe Handling

The hydrochloride salt of **2-(Pyrrolidin-2-yl)pyrimidine** is classified as a highly hazardous substance. According to its Safety Data Sheet (SDS), it is fatal in contact with skin and may cause an allergic skin reaction[3]. Therefore, stringent safety protocols are mandatory.

GHS Hazard Classification (Hydrochloride Salt)

- Pictograms: GHS06 (Skull and crossbones)[3][4]
- Signal Word: Danger[3][4]

- Hazard Statements:
 - H310: Fatal in contact with skin[3][4].
 - H317: May cause an allergic skin reaction[3][4].
- Precautionary Statements:
 - P261, P262: Avoid breathing dust/fume/gas/mist/vapors/spray. Do not get in eyes, on skin, or on clothing[3].
 - P270: Do not eat, drink or smoke when using this product[3].
 - P280: Wear protective gloves/ protective clothing/ eye protection/ face protection[3].
 - P302 + P352 + P310: IF ON SKIN: Wash with plenty of soap and water. Immediately call a POISON CENTER or doctor/physician[3].
 - P333 + P313: If skin irritation or rash occurs: Get medical advice/attention[3].

Personal Protective Equipment (PPE)

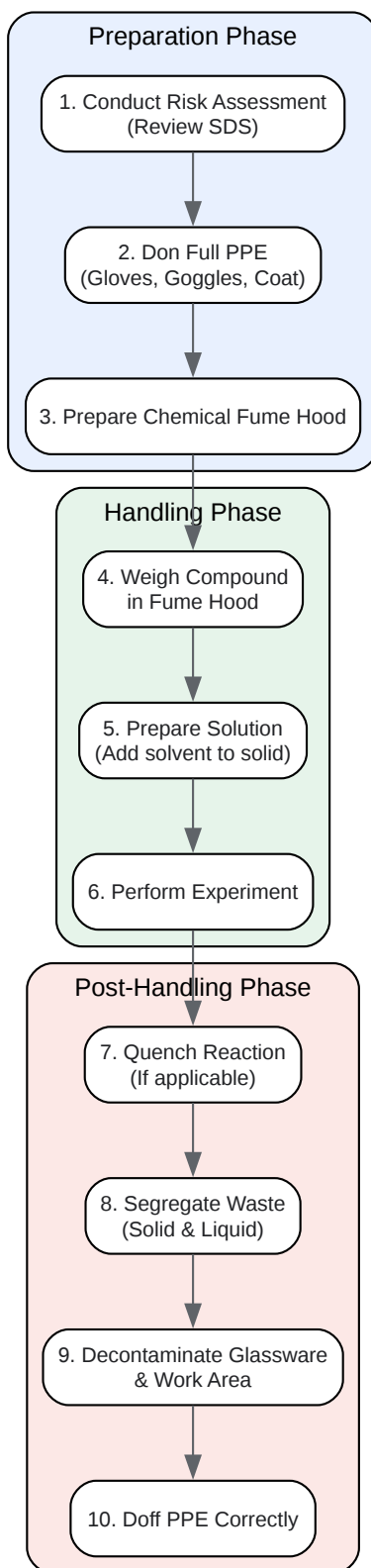
A thorough risk assessment is the cornerstone of laboratory safety. Based on the high acute dermal toxicity, the following PPE is mandatory when handling the compound, particularly in its solid form or as a concentrated solution.

Table 2: Mandatory Personal Protective Equipment

Hazard	GHS Classification (Hydrochloride Salt)	Required PPE
Acute Dermal Toxicity	Category 1	Double-gloving with chemically resistant gloves (e.g., nitrile). Disposable, chemical-resistant sleeves or a lab coat made of appropriate material (e.g., Tyvek) to prevent any skin exposure.
Skin Sensitization	Category 1	Chemically resistant gloves and a lab coat. Ensure gloves are changed immediately if contaminated[3].
Eye Contact	Inferred Risk (Causes serious eye irritation for related compounds)[5]	Splash-proof safety goggles and a face shield must be worn, especially when handling solids or preparing solutions.
Inhalation	Inferred Risk (Harmful if inhaled for related compounds)	All handling of solids and volatile solutions must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors[6].

Safe Handling Workflow

Adherence to a logical workflow is essential to minimize risk. The following diagram outlines the mandatory sequence of operations for handling **2-(Pyrrolidin-2-yl)pyrimidine**.



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Caption: Mandatory workflow for safely handling **2-(Pyrrolidin-2-yl)pyrimidine**.

Storage and Stability

Proper storage is crucial to maintain the chemical integrity of **2-(Pyrrolidin-2-yl)pyrimidine** and prevent the formation of hazardous degradation products.

Recommended Storage Conditions

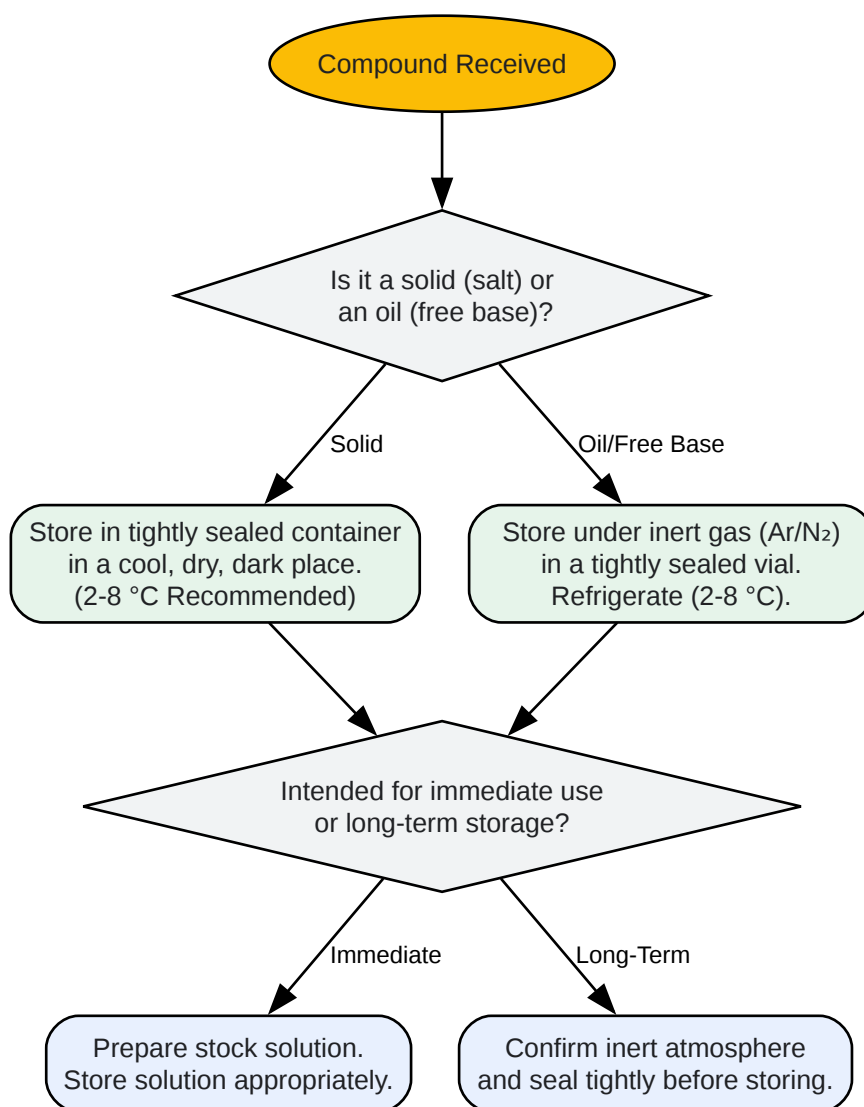
General best practices for heterocyclic compounds suggest the following storage conditions^[7]:

- **Temperature:** Store in a cool, dry place. For long-term storage, refrigeration (2-8 °C) is recommended. Avoid freezing aqueous stock solutions unless validated.
- **Atmosphere:** Store under an inert atmosphere (e.g., Argon or Nitrogen) if possible, especially for the free base which may be more susceptible to oxidation or reaction with atmospheric CO₂.
- **Container:** Keep in a tightly sealed, clearly labeled container to prevent moisture ingress and contamination^[7]. For light-sensitive compounds, an amber vial is recommended^[8].
- **Incompatibilities:** Store away from strong oxidizing agents, strong acids, and sources of ignition^{[9][10]}.

Stability Considerations

- **Hydrolytic Stability:** The pyrimidine ring can be susceptible to hydrolysis under strong acidic or basic conditions, although it is generally stable at neutral pH.
- **Oxidative Stability:** The pyrrolidine ring, particularly the nitrogen atom, can be susceptible to oxidation.
- **Thermal Stability:** While specific data is lacking, thermal decomposition of pyrrolidine can initiate via C-C or C-N bond cleavage at high temperatures. Pyrimidine rings are generally thermally stable but can decompose under harsh conditions. Avoid excessive heat.

The following decision tree provides a guide for appropriate storage.



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Caption: Decision tree for the storage of **2-(Pyrrolidin-2-yl)pyrimidine**.

Application Protocols: Preparation of Stock Solutions

Accurate and reproducible experimental results begin with the correct preparation of stock solutions. This protocol provides a general method adaptable for preparing solutions for use in biological assays or chemical reactions.

Rationale

Most heterocyclic compounds intended for biological screening are first dissolved in a water-miscible organic solvent, typically dimethyl sulfoxide (DMSO), to create a high-concentration stock. This stock is then serially diluted in an aqueous buffer or cell culture medium for the final assay. This approach minimizes the final concentration of the organic solvent, which can be toxic to cells[8].

Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol is a standard procedure for creating a stock solution suitable for high-throughput screening or other biological assays[8].

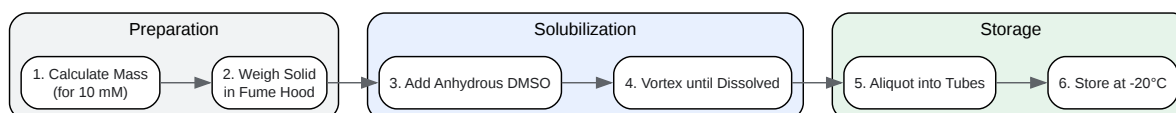
Materials:

- **2-(Pyrrolidin-2-yl)pyrimidine** hydrochloride (or free base)
- Anhydrous, molecular biology grade DMSO
- Calibrated analytical balance
- Appropriate volumetric flask or microcentrifuge tube
- Vortex mixer
- Pipettors and sterile, filtered tips

Procedure:

- **Pre-weigh Vial:** Tare a clean, dry amber glass vial or microcentrifuge tube on an analytical balance.
- **Weigh Compound:** Carefully weigh approximately 1.86 mg of **2-(Pyrrolidin-2-yl)pyrimidine** hydrochloride (MW: 185.65 g/mol) into the tared vial. This calculation is for a 1 mL final volume. Adjust mass as needed for different volumes or if using the free base (MW: 149.19 g/mol).
- **Solvent Addition:** Add anhydrous DMSO to the vial to a final volume of 1 mL. It is best practice to add about 90% of the solvent, vortex to dissolve the solid completely, and then add the remaining solvent to reach the final volume.

- **Dissolution:** Cap the vial securely and vortex thoroughly until all solid material is completely dissolved. Gentle warming in a water bath ($<40^{\circ}\text{C}$) may be used if dissolution is slow, but check for compound stability first.
- **Storage:** Aliquot the stock solution into smaller volumes in tightly sealed, clearly labeled tubes to avoid repeated freeze-thaw cycles. Store at -20°C for long-term storage or 4°C for short-term use.



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Caption: Experimental workflow for preparing a DMSO stock solution.

Spill and Waste Disposal

- **Spills:** In case of a spill, evacuate the area. For small spills of solid material, carefully sweep up the material (avoiding dust generation) and place it in a sealed container for disposal. For liquid spills, absorb with an inert material (e.g., vermiculite) and place in a sealed container. All spill cleanup must be performed wearing the full PPE described in Section 2.2[7].
- **Waste Disposal:** Dispose of all waste containing **2-(Pyrrolidin-2-yl)pyrimidine** as hazardous chemical waste. Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of down the drain.

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